

# Application Note: Formulation of Dihexyl Azelate in Biocompatible Polymers

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## Compound of Interest

Compound Name: *Dihexyl azelate*

CAS No.: *109-31-9*

Cat. No.: *B089611*

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## Executive Summary

This guide details the formulation, processing, and characterization of **Dihexyl azelate** (DHAz) as a bio-based plasticizer within biocompatible polymer matrices, specifically Polylactic Acid (PLA) and Poly(lactic-co-glycolic acid) (PLGA).

DHAz (CAS: 109-31-9) is a diester derived from azelaic acid and hexanol. Unlike phthalates, which face regulatory scrutiny due to toxicity, DHAz offers a "green" chemistry profile with high boiling point stability and excellent low-temperature flexibility. Its primary function in rigid biopolymers is to increase free volume, thereby lowering the glass transition temperature (

) and transforming brittle scaffolds into flexible, compliant materials suitable for soft tissue engineering and drug delivery systems.

## Material Specifications & Compatibility Logic

### Physicochemical Properties of Dihexyl Azelate

Before formulation, verify the raw material properties to ensure processing windows (e.g., extrusion temperatures) do not degrade the plasticizer.

Property	Value	Relevance to Formulation
Molecular Formula		Hydrophobic alkyl chains facilitate polymer chain separation.
Molecular Weight	356.54 g/mol	Low enough for easy intercalation; high enough to limit migration.
Boiling Point	-282°C	Safe for melt processing of PLA ( ).
Melting Point	-95°C	Imparts exceptional low-temperature flexibility.
Density	0.93 g/mL	Used for volume fraction calculations.
Solubility	Soluble in Chloroform, DCM, Acetone	Compatible with solvent casting of polyesters.

## Thermodynamic Compatibility (Hansen Solubility Parameters)

Successful plasticization requires thermodynamic miscibility. The interaction parameter ( ) must be minimized.

- PLA

: ~19.5 - 20.5

- DHAz

: ~17.5 - 18.5

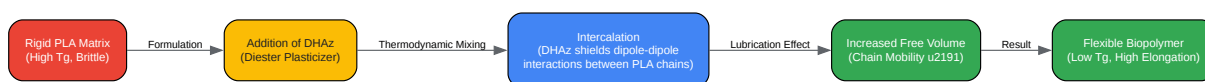
(Estimated based on structure)

Expert Insight: The proximity of solubility parameters (

) indicates good miscibility. The ester groups in DHAz form dipole-dipole interactions with the ester linkages in the PLA backbone, while the hexyl chains act as "lubricants" to increase free volume.

## Mechanism of Action

The following diagram illustrates the "Lubricity Theory" and "Free Volume Theory" applied to DHAz in a PLA matrix.



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Figure 1: Mechanism of PLA plasticization by **Dihexyl azelate**.<sup>[1]</sup> The plasticizer shields intermolecular forces, increasing chain mobility.

## Experimental Protocols

### Protocol A: Solvent Casting (Film Preparation)

Application: Ideal for initial screening, drug-eluting films, or coating medical devices.

Reagents:

- Poly(lactic acid) (PLA) (MW: ~100k Da)
- **Dihexyl azelate** (DHAz) (>98% purity)
- Dichloromethane (DCM) or Chloroform (Anhydrous)

Workflow:

- Preparation: Calculate weight ratios. A standard screen includes 0%, 10%, 20%, and 30% (w/w) DHAz.

- Dissolution:
  - Dissolve PLA in DCM at a concentration of 5-10% (w/v).
  - Critical Step: Stir for 4-6 hours at room temperature. Ensure the polymer is fully solvated (clear solution) before adding plasticizer to prevent phase separation.
- Plasticization:
  - Add the calculated mass of DHAz to the PLA solution.
  - Stir for an additional 2 hours.
- Degassing: Sonicate the solution for 10 minutes to remove micro-bubbles.
- Casting: Pour into a Teflon or glass petri dish.
  - Cover loosely to control evaporation rate. Rapid evaporation leads to surface defects (orange peel effect).
- Drying:
  - Ambient dry for 24 hours.
  - Vacuum Dry: Place films in a vacuum oven at 40°C for 48 hours to remove residual solvent. Note: DCM is toxic; residual solvent analysis is mandatory for biocompatible applications.

## Protocol B: Melt Blending (Extrusion)

Application: Scalable production of filaments, rods, or pellets.

Equipment: Twin-screw micro-compounder (e.g., DSM Xplore or similar).

Workflow:

- Pre-mix: Tumble mix PLA pellets with liquid DHAz.

- Tip: If DHAz loading is >10%, the pellets may become sticky. Use a peristaltic pump to inject DHAz directly into the extruder barrel if possible.
- Thermal Profile:
  - Zone 1 (Feed): 160°C
  - Zone 2 (Mixing): 175°C
  - Zone 3 (Die): 170°C
  - Note: Keep temperature < 200°C to prevent thermal degradation of PLA, but > 160°C to ensure melting. DHAz is stable up to 280°C, so it will not degrade.
- Residence Time: Recirculate for 2-3 minutes at 100 rpm to ensure homogenous distribution.
- Extrusion: Extrude into a water bath or air-cooled conveyor.

## Characterization & Validation

To ensure the protocol was successful, the following validation steps are required.

### Thermal Analysis (DSC)

Differential Scanning Calorimetry is the gold standard for proving plasticization.

- Protocol: Heat from -50°C to 200°C at 10°C/min.
- Success Criteria: You should observe a depression in Glass Transition Temperature ( [2](#) ).
  - Pure PLA  
: ~60°C
  - PLA + 20% DHAz  
: Expected ~25-35°C.

- Fox Equation Validation: Compare experimental

with theoretical value:

(Note:

is approx  $-95^{\circ}\text{C}$  or 178 K)

## Mechanical Testing

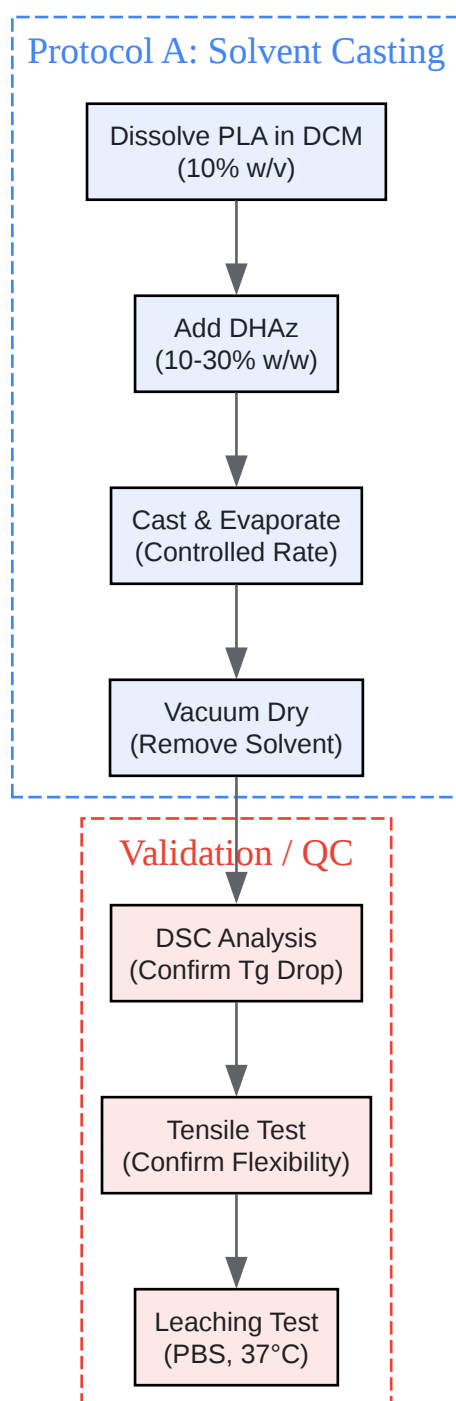
- Test: Tensile strength (ASTM D882).
- Expected Trend: As DHAz concentration increases, Tensile Strength decreases and Elongation at Break increases significantly (often >200% increase at 20% loading).

## Migration Stability (Leaching Test)

Critical for biocompatibility. Plasticizers that leach out can cause toxicity or rapid loss of mechanical properties.

- Protocol: Incubate film samples in Phosphate Buffered Saline (PBS) at  $37^{\circ}\text{C}$  for 7 days.
- Measurement: Weigh samples before and after (dried). Calculate weight loss.
- Limit: Weight loss should be  $< 2\text{-}3\%$  (accounting for some hydrolytic degradation of PLA).

## Process Visualization



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Figure 2: Step-by-step workflow for solvent casting and validation of DHAz-plasticized films.

## References

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## Sources

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